

what is the molecular weight of glycine sodium salt hydrate

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Compound of Interest

Compound Name: Glycine sodium salt hydrate

Cat. No.: B1592675

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An in-depth analysis of the molecular weight of glycine sodium salt and its hydrated form is crucial for researchers in drug development and various scientific fields. This guide provides a detailed breakdown of its molecular properties, including calculation methods and relevant data presented in a clear, tabular format for ease of comparison.

Molecular Composition and Weight

Glycine sodium salt is the sodium salt of the amino acid glycine. Its chemical formula is $\text{H}_2\text{NCH}_2\text{CO}_2\text{Na}$.^{[1][2][3]} This compound can exist in an anhydrous (water-free) state or as a hydrate, where water molecules are incorporated into its crystal structure. The general formula for the hydrate is $\text{H}_2\text{NCH}_2\text{CO}_2\text{Na} \cdot x\text{H}_2\text{O}$, where 'x' denotes a variable number of water molecules.^{[2][3]}

The molecular weight of the anhydrous form is consistently reported as 97.05 g/mol.^{[1][3][4]} The molecular weight of the hydrated form depends on the number of water molecules present. A common form is the monohydrate, which has the formula $\text{C}_2\text{H}_6\text{NNaO}_3$.^[5]

Calculation of Molecular Weights

The molecular weight is calculated by summing the atomic weights of each atom in the molecular formula. The atomic weights used for this calculation are:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u

- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u
- Sodium (Na): 22.990 u

Anhydrous Glycine Sodium Salt ($C_2H_4NNaO_2$): $(2 \times 12.011) + (4 \times 1.008) + (1 \times 14.007) + (1 \times 22.990) + (2 \times 15.999) = 97.049 \text{ g/mol}$

Water (H_2O): $(2 \times 1.008) + (1 \times 15.999) = 18.015 \text{ g/mol}$

Glycine Sodium Salt Monohydrate ($C_2H_4NNaO_2 \cdot H_2O$): $97.049 + 18.015 = 115.064 \text{ g/mol}$

Summary of Molecular Weight Data

Compound	Molecular Formula	Calculated Molecular Weight (g/mol)	Reported Molecular Weight (g/mol)
Anhydrous Glycine Sodium Salt	$C_2H_4NNaO_2$	97.049	97.05[1][3][4]
Glycine Sodium Salt Monohydrate	$C_2H_6NNaO_3$	115.064	Not explicitly found

Experimental Determination of Molecular Weight

A standard method for determining the molecular weight of a compound like **glycine sodium salt hydrate** is Mass Spectrometry.

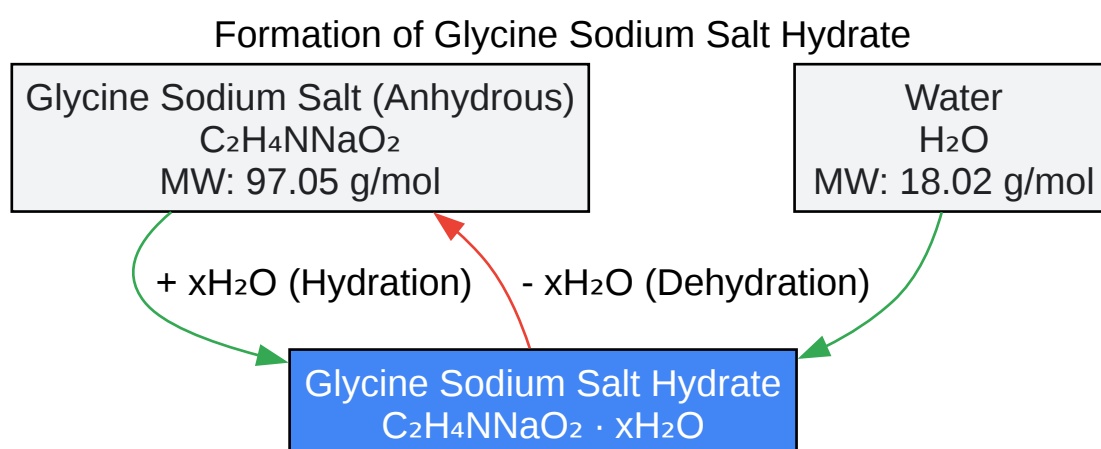
Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- Sample Preparation: A dilute solution of **glycine sodium salt hydrate** is prepared in a suitable solvent, typically a mixture of water and a volatile organic solvent like methanol or acetonitrile. A low concentration (e.g., 10 μM) is used to avoid cluster formation.
- Infusion: The sample solution is infused into the electrospray ionization source of the mass spectrometer at a constant flow rate using a syringe pump.

- **Ionization:** A high voltage is applied to the tip of the infusion capillary, causing the sample solution to form a fine spray of charged droplets. As the solvent evaporates, the analyte molecules become charged ions in the gas phase. For glycine sodium salt, this would likely result in the detection of the sodium adduct of glycine, $[\text{Gly} + \text{Na}]^+$, or the intact salt in solution.
- **Mass Analysis:** The generated ions are guided into the mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The peak corresponding to the molecular ion of the anhydrous salt or its adducts allows for the determination of its molecular weight. The presence of water in the hydrate would typically be lost during the ionization process, so this method primarily determines the mass of the anhydrous compound.

Logical Relationship Diagram

The following diagram illustrates the relationship between the anhydrous and hydrated forms of glycine sodium salt.



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